A Comparative Guide to the Bioactivity of Pyrazole Carboxamide Derivatives

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Compound of Interest

Compound Name:	*4-Chloro-1-methyl-1H-pyrazole-3-carbonyl chloride*
CAS No.:	*1048340-09-5*
Cat. No.:	*B1427247*

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Introduction

The pyrazole carboxamide scaffold is a cornerstone in modern medicinal and agricultural chemistry.[1][2] This privileged structure, consisting of a five-membered aromatic ring with two adjacent nitrogen atoms linked to a carboxamide group, serves as the foundation for a vast array of bioactive molecules.[3][4] Its remarkable versatility allows for fine-tuning of steric and electronic properties, leading to compounds with highly specific and potent activities. This guide provides a comparative analysis of pyrazole carboxamide derivatives, exploring their diverse bioactivities, underlying mechanisms of action, and the critical structure-activity relationships (SAR) that govern their performance. We will delve into their applications as fungicides, insecticides, and anticancer agents, supported by experimental data and detailed protocols for bioactivity assessment.

Dominant Mechanism of Action: Succinate Dehydrogenase Inhibition (SDHI)

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Many of the most successful pyrazole carboxamide derivatives, particularly in agriculture, function by inhibiting the enzyme succinate dehydrogenase (SDH), also known as mitochondrial Complex II.[5][6] SDH is a crucial enzyme in two fundamental cellular processes: the Krebs cycle and the electron transport chain.[6] By binding to the ubiquinone-binding site (Qp-site) of the SDH complex, these inhibitors block the transfer of electrons from succinate to ubiquinone.[6][7] This disruption halts ATP production, leading to cellular energy depletion and ultimately, fungal cell death. The high efficacy and broad-spectrum activity of SDHI fungicides are major drivers of their widespread use.[6][8]

Caption: Mechanism of Succinate Dehydrogenase (SDH) inhibition by pyrazole carboxamides.

Comparative Bioactivity Analysis

The biological effect of a pyrazole carboxamide derivative is profoundly influenced by the substituents on both the pyrazole ring and the amide moiety.[1] This allows for the development of compounds with selective activity against different target organisms.

Fungicidal Activity

Pyrazole carboxamides are a dominant class of fungicides.[9] Commercial successes like Bixafen, Fluxapyroxad, and Penthiopyrad underscore their importance in crop protection.[6][9] Their efficacy stems from potent SDH inhibition.

- Key Structural Features: For high fungicidal activity, specific substitutions are often required. For instance, a difluoromethyl or trifluoromethyl group at the 3-position of the pyrazole ring is a common feature in potent SDHIs.[8][10] The N-substituent on the carboxamide is also critical for target specificity and potency.

- Experimental Data: Studies consistently demonstrate the potent in vitro and in vivo activity of these compounds. For example, novel N-methoxy-(biphenyl-ethyl)-pyrazole-carboxamide derivatives have shown significantly higher activity against porcine SDH (IC50 of 0.014 μM) compared to the commercial fungicide Fluxapyroxad.[5] Furthermore, certain derivatives exhibit excellent control of plant diseases like wheat powdery mildew with EC50 values as low as 0.633 mg/L.[5]

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Compound	Target Organism	Bioactivity Metric (EC50/IC50)	Reference Compound	Reference Bioactivity	Source
Compound 7u	Wheat Powdery Mildew	0.633 mg/L	Fluxapyroxad	>0.633 mg/L	[5]
Compound 7a	Gibberella zeae	1.8 μg/mL	Penthiopyrad	223.9 μg/mL (IC50)	[10]
Compound 7c	Fusarium oxysporum	1.5 μg/mL	Penthiopyrad	223.9 μg/mL (IC50)	[10]
Compound TM-2	Corn Rust	2-4x higher than Fluxapyroxad	Fluxapyroxad	-	[9]
Compound U22	S. sclerotiorum	89.9% prevention at 200 μg/mL	Pydiflumetofen	82.4% prevention	[8]

Insecticidal Activity

While SDHI is the primary target for fungicides, certain pyrazole carboxamides achieve insecticidal activity by targeting the mitochondrial respiratory chain complex I.[11][12] This highlights the scaffold's versatility, where subtle structural changes can completely alter the molecular target and biological outcome.

- Key Structural Features: The position of the carboxamide group on the pyrazole ring is crucial for selectivity. Research has shown that pyrazole-5-carboxamides tend to exhibit higher insecticidal activity, while pyrazole-4-carboxamides often display stronger fungicidal activity.[11][12] This selectivity is a key consideration in the design of new agrochemicals.
- Commercial Examples: Insecticides like Tolfenpyrad and Tebufenpyrad are based on the pyrazole-5-carboxamide scaffold.[13][14]
- Experimental Data: Novel derivatives have demonstrated broad-spectrum insecticidal activity. For instance, compound 4a-14 not only matched the potency of Tolfenpyrad against

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pests like Plutella xylostella but also showed excellent activity against piercing-sucking pests such as Aphis craccivora, which are often resistant to traditional insecticides.[11][12]

Compound	Target Organism	Activity	Source
4a-14	Plutella xylostella	Potent activity comparable to Tolfenpyrad	[11][12]
4a-14	Aphis craccivora	Excellent insecticidal activity	[11][12]
Generic	Various Pests	Inhibition of mitochondrial complex I	[11][12]

Anticancer Activity

In medicinal chemistry, pyrazole carboxamides are being extensively investigated as anticancer agents.[15][16] Their mode of action in this context is diverse, targeting various proteins crucial for cancer cell proliferation and survival, such as kinases, telomerase, and fibroblast growth factor receptors (FGFRs).[15][17][18]

- Targets and Mechanisms:
  - Kinase Inhibition: Many derivatives act as inhibitors of cyclin-dependent kinases (CDKs) or receptor tyrosine kinases like c-Met and FGFR, which are often dysregulated in cancer.[16][18][19]
  - Telomerase Inhibition: Some compounds have shown potent inhibitory activity against telomerase, an enzyme essential for the immortality of cancer cells.[15]
  - Androgen Receptor (AR) Signaling: In prostate cancer, derivatives have been designed to block AR signaling, a key driver of the disease.[20]
- Experimental Data: Numerous studies have reported promising results. Compound 8e was found to inhibit the MGC-803 gastric cancer cell line and showed potent telomerase inhibition with an IC50 value of 1.02 μM.[15] In prostate cancer research, compound H24 completely

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blocked Prostate-Specific Antigen (PSA) expression at 10 μM and showed significant antiproliferative activity against LNCaP and PC-3 cell lines.[20] More recently, covalent inhibitors like compound 10h have demonstrated nanomolar activity against multiple FGFRs, including drug-resistant mutants.[18]

Compound	Target Cancer Cell Line	Bioactivity Metric (IC50)	Mechanism of Action	Source
8e	MGC-803 (Gastric)	1.02 μM	Telomerase Inhibition	[15]
H24	LNCaP (Prostate)	7.73 μM	Antiproliferative / AR signaling	[20]
H24	PC-3 (Prostate)	7.07 μM	Antiproliferative / AR signaling	[20]
10h	NCI-H520 (Lung)	19 nM	Pan-FGFR Covalent Inhibition	[18]
10h	SNU-16 (Gastric)	59 nM	Pan-FGFR Covalent Inhibition	[18]

Structure-Activity Relationship (SAR) Insights

The biological activity of pyrazole carboxamides is highly dependent on the substituents at various positions of the core structure.[1]

- Pyrazole Ring Substituents (R1, R2, R3):
  - Position 1 (N1): The substituent here significantly influences binding affinity. Small alkyl groups like methyl are common.
  - Position 3: Electron-withdrawing groups, such as difluoromethyl (CF2H) or trifluoromethyl (CF3), are often crucial for high fungicidal (SDHI) activity.[10]

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- Position 4/5: The position of the carboxamide group dictates selectivity between fungicidal (position 4) and insecticidal (position 5) activity.[11]

- Carboxamide Moiety (R4):

  - The "linker" and the terminal aryl group are critical for anchoring the molecule within the target's binding pocket. The conformation and nature of this group determine potency and spectrum of activity. Molecular docking studies show that this part of the molecule often forms key hydrogen bonds and π–π stacking interactions with amino acid residues in the active site.[5][9]

Caption: General structure and key structure-activity relationships of pyrazole carboxamides.

Experimental Protocols for Bioactivity Assessment

To ensure trustworthy and reproducible results, standardized and well-controlled experimental protocols are essential.

Protocol 1: In Vitro Antifungal Assay (Mycelial Growth Inhibition)

This protocol determines the concentration of a compound required to inhibit the growth of a target fungus by 50% (EC50).

Causality: This assay directly measures the compound's ability to stop the primary growth phase of the fungus, providing a quantitative measure of its intrinsic fungicidal or fungistatic potency. Botrytis cinerea is chosen as it is a common and economically important plant pathogen.

- Preparation of Media: Prepare Potato Dextrose Agar (PDA) according to the manufacturer's instructions and autoclave. Cool to 50-55°C in a water bath.

- Compound Stock Preparation: Dissolve test compounds in dimethyl sulfoxide (DMSO) to create a high-concentration stock solution (e.g., 10 mg/mL).

- Serial Dilutions: Prepare serial dilutions of the stock solution. Add the appropriate volume of each dilution to molten PDA to achieve the desired final concentrations (e.g., 100, 50, 25,

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12.5, 6.25, 0 µg/mL). The 0 µg/mL plate, containing only DMSO, serves as the negative control. A commercial fungicide (e.g., Bixafen) should be used as a positive control.

- Pouring Plates: Immediately pour the amended PDA into sterile 90 mm Petri dishes and allow them to solidify.
- Inoculation: Using a sterile 5 mm cork borer, cut a mycelial plug from the leading edge of an actively growing culture of the target fungus (e.g., Botrytis cinerea). Place the plug, mycelium-side down, in the center of each PDA plate.
- Incubation: Seal the plates with paraffin film and incubate at 25°C in the dark for 3-5 days, or until the mycelium in the negative control plate has reached the edge.
- Data Collection: Measure the diameter of the fungal colony in two perpendicular directions for each plate.
- Calculation: Calculate the percentage of mycelial growth inhibition for each concentration relative to the negative control. Use probit analysis to determine the EC50 value.

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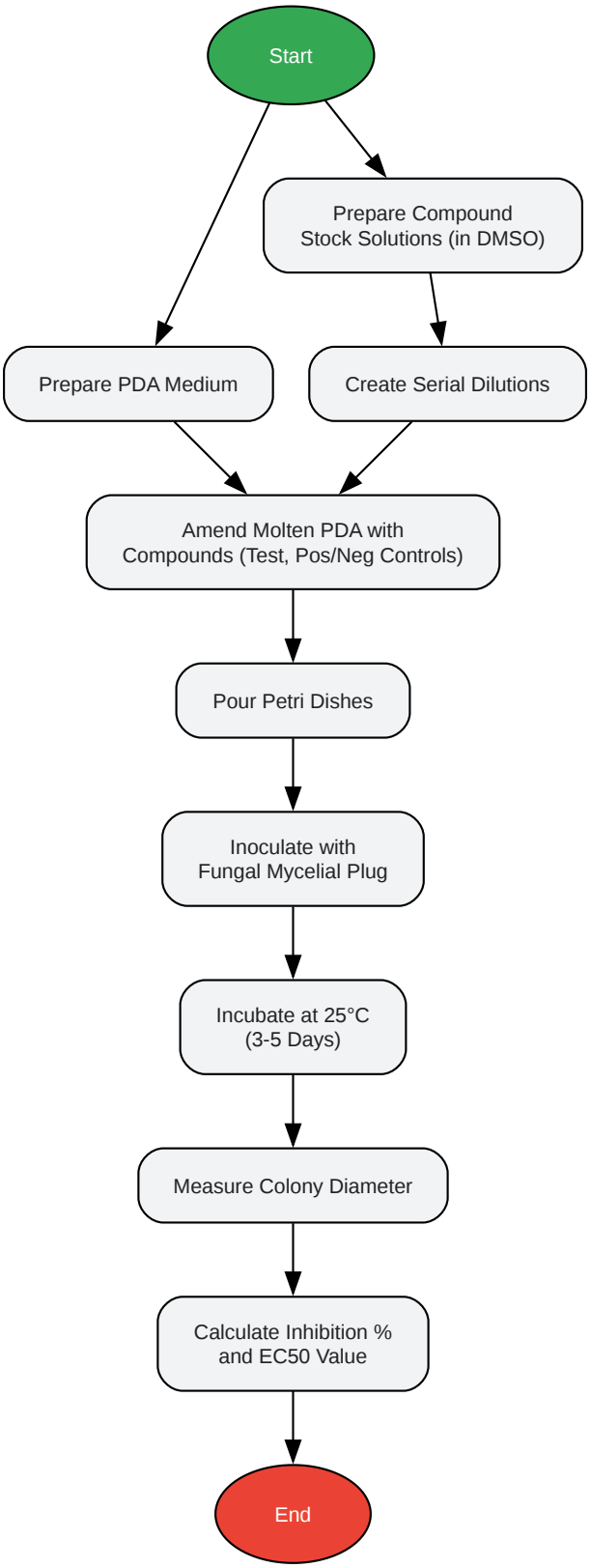

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Caption: Workflow for an in vitro antifungal mycelial growth inhibition assay.

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Protocol 2: In Vitro Anticancer Assay (MTT Assay)

This colorimetric assay assesses cell viability and provides an IC50 value, the concentration of a compound that inhibits cell growth by 50%.

Causality: The MTT assay relies on the principle that viable cells with active mitochondria contain reductase enzymes that convert the yellow tetrazolium salt (MTT) into a purple formazan product. The amount of formazan produced is directly proportional to the number of living cells, providing a reliable measure of the compound's cytotoxicity.

- Cell Seeding: Seed human cancer cells (e.g., MGC-803 gastric cancer cells) into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium. Incubate for 24 hours at 37°C and 5% CO2 to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the test compounds in culture medium. Remove the old medium from the wells and add 100 µL of the compound-containing medium at various concentrations. Include wells with medium only (blank), cells with DMSO vehicle (negative control), and cells with a known anticancer drug like Doxorubicin (positive control).
- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO2.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours. Viable cells will convert the MTT to purple formazan crystals.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals. Gently shake the plate for 10 minutes.
- Absorbance Reading: Measure the absorbance of each well at a wavelength of 490-570 nm using a microplate reader.
- Data Analysis: Subtract the absorbance of the blank from all readings. Calculate the percentage of cell viability for each concentration relative to the negative control. Plot a dose-response curve and determine the IC50 value.

Conclusion and Future Perspectives

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The pyrazole carboxamide scaffold is a testament to the power of rational drug and agrochemical design. Its structural flexibility has given rise to a multitude of highly effective compounds with diverse biological targets and applications. The clear structure-activity relationships established for this class allow researchers to strategically design next-generation derivatives.[1][9] In agriculture, the focus remains on developing novel SDHIs that can overcome emerging fungicide resistance and broaden the spectrum of activity.[8] In medicine, the exploration of pyrazole carboxamides as kinase inhibitors, covalent inhibitors for resistant cancer mutations, and modulators of other critical cellular pathways continues to be a highly promising avenue for the development of new therapeutics to combat cancer and other diseases.[3][17][18]

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